

# A Comprehensive Technical Guide to the Safe Handling of p-Tolualdehyde-d7

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## Compound of Interest

Compound Name: *p*-Tolualdehyde-d7

Cat. No.: B12401687

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This guide provides an in-depth overview of the safety data and handling precautions for **p-Tolualdehyde-d7**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identification

Identifier	Value
IUPAC Name	2,3,5,6-tetradeuterio-4-(trideuteriomethyl)benzaldehyde[1]
Synonyms	p-Tolualdehyde-d7 (2,3,5,6-d4; methyl-d3), 4-methylbenzaldehyde-(2,3,5,6-d4, methyl-d3)[1]
CAS Number	1219805-23-8[1]
Molecular Formula	C <sub>8</sub> D <sub>7</sub> HO
Molecular Weight	127.19 g/mol [1]

Note: Safety data for p-Tolualdehyde (CAS: 104-87-0) is used as a surrogate for the deuterated form, as their chemical properties and associated hazards are expected to be nearly identical.

## Hazard Identification and Classification

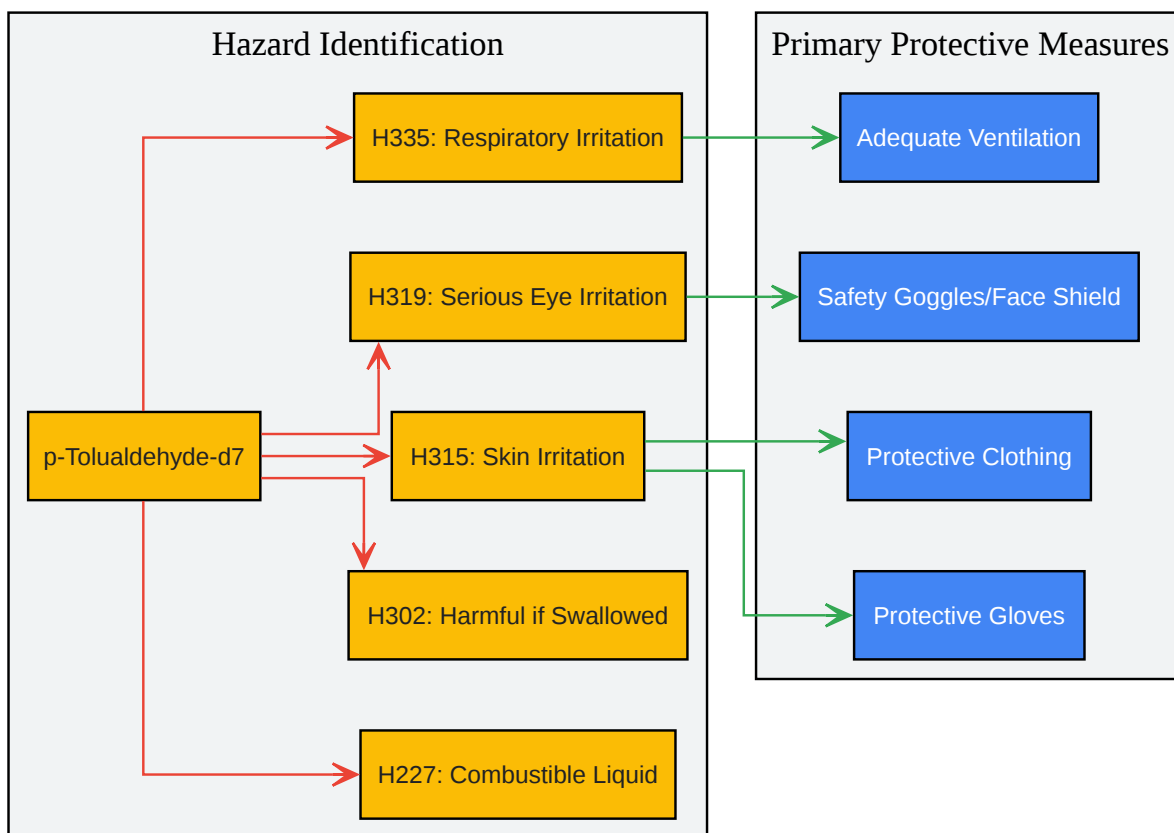
p-Tolualdehyde is classified as a hazardous chemical.[2] It is a combustible liquid that is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2][3][4]

## GHS Hazard Statements:

- H227: Combustible liquid.[3][5]
- H302: Harmful if swallowed.[3][5]
- H315: Causes skin irritation.[3][5]
- H319: Causes serious eye irritation.[3][5]
- H335: May cause respiratory irritation.[3]

## NFPA 704 Rating:

- Health: 2 (Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury)[5]
- Flammability: 2 (Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur)[5]
- Instability/Reactivity: 0 (Normally stable, even under fire exposure conditions, and is not reactive with water)[5]



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#### Hazard Identification and Corresponding PPE

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of p-Tolualdehyde.

Property	Value	Reference
Appearance	Colorless to light yellow liquid	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Odor	Organic, almond-like	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	-6 °C (21.2 °F)	<a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	204 - 205 °C (399.2 - 401 °F) at 760 mmHg	<a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	71 °C (159.8 °F)	<a href="#">[2]</a> <a href="#">[6]</a>
Density	1.015 - 1.019 g/cm <sup>3</sup> at 25 °C	<a href="#">[2]</a> <a href="#">[8]</a>
Vapor Pressure	<1 mbar at 20 °C	<a href="#">[2]</a> <a href="#">[6]</a>
Vapor Density	4.1 (Air = 1)	<a href="#">[2]</a> <a href="#">[6]</a>
Autoignition Temperature	435 °C (815 °F)	<a href="#">[2]</a> <a href="#">[6]</a>
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and ether.	<a href="#">[7]</a>
Flammability Limits	Lower: 0.9%, Upper: 5.6%	<a href="#">[2]</a> <a href="#">[6]</a>

## Toxicology

Toxicological data is based on the non-deuterated form, p-Tolualdehyde.

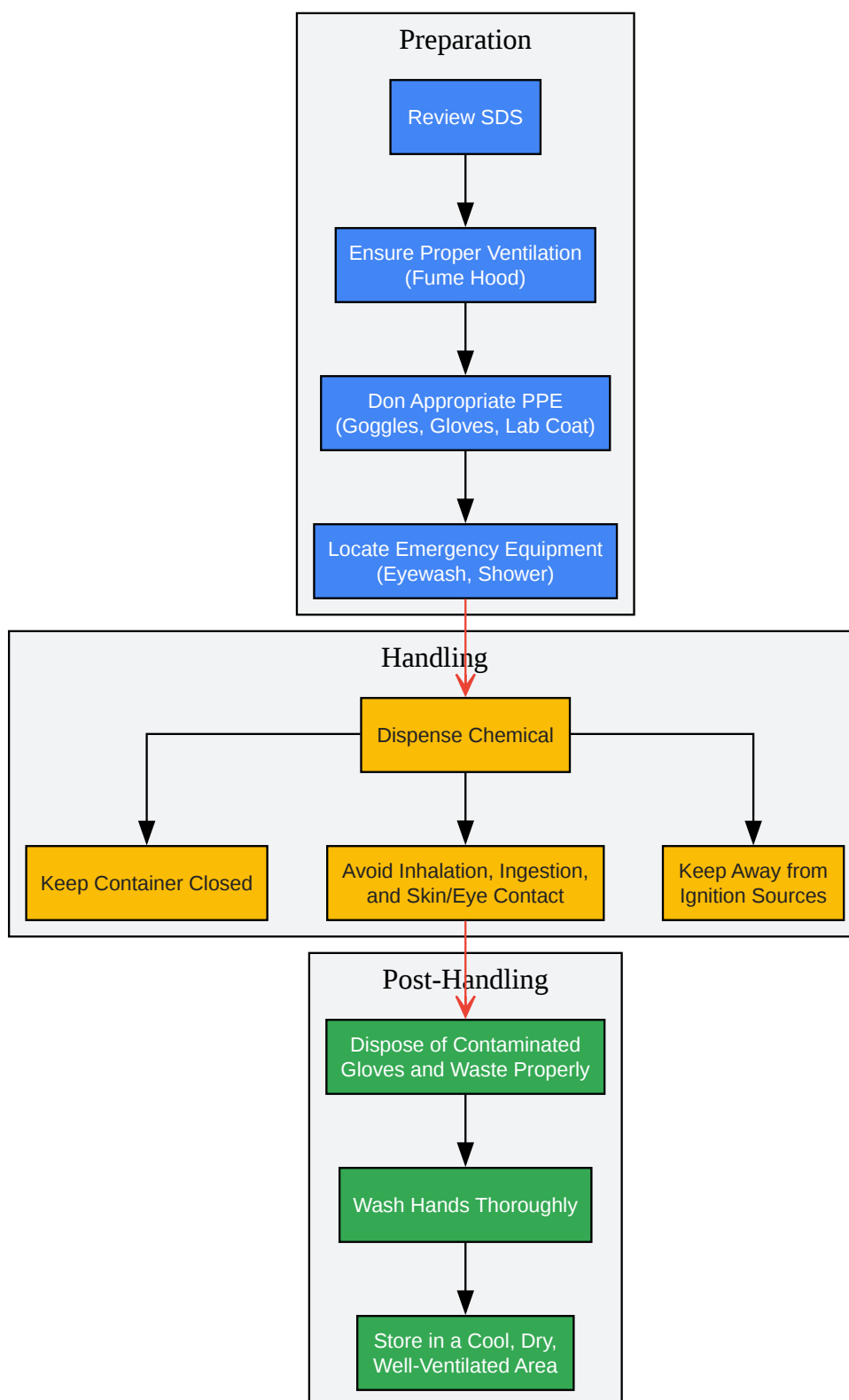
Metric	Value	Species	Route	Reference
LD50	1600 mg/kg	Rat	Oral	[5]
Skin Irritation	Causes skin irritation	Rabbit	Dermal	[5][9]
Eye Irritation	Causes moderate to serious eye irritation	Rabbit	Ocular	[5][9]
Genotoxicity	Not expected to be genotoxic	-	-	[10][11]
Skin Sensitization	No Expected Sensitization Induction Level (NESIL) of 1100 µg/cm <sup>2</sup>	-	-	[10][11]

## Handling and Storage

### Safe Handling Protocol:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[12]  
Ensure safety showers and eye wash stations are readily accessible.[2]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield meeting EN166 or OSHA 29 CFR 1910.133 standards.[2][12]
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use and dispose of them properly after.[5][9]
  - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[9][12]

- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.[\[3\]](#)[\[12\]](#)
- General Hygiene: Avoid contact with eyes, skin, and clothing.[\[12\]](#) Do not breathe vapors or mist.[\[5\]](#)[\[9\]](#) Wash hands thoroughly after handling and before breaks.[\[5\]](#)[\[9\]](#) Do not eat, drink, or smoke in the work area.[\[2\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[12\]](#) Take precautionary measures against static discharge.



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### General Safe Handling Workflow

#### Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[9\]](#)[\[12\]](#)
- Keep containers tightly closed to prevent exposure to air and moisture. The compound is air-sensitive.[\[2\]](#)[\[5\]](#)
- Store under an inert gas like nitrogen.[\[2\]](#)[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[12\]](#)
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[\[2\]](#)

## First Aid and Emergency Procedures

#### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)[\[12\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[12\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.[\[3\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[12\]](#)

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[\[2\]](#)[\[9\]](#) Water mist can be used to cool closed containers.[\[2\]](#)
- Specific Hazards: The substance is a combustible liquid.[\[2\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[12\]](#) Containers may explode when heated.

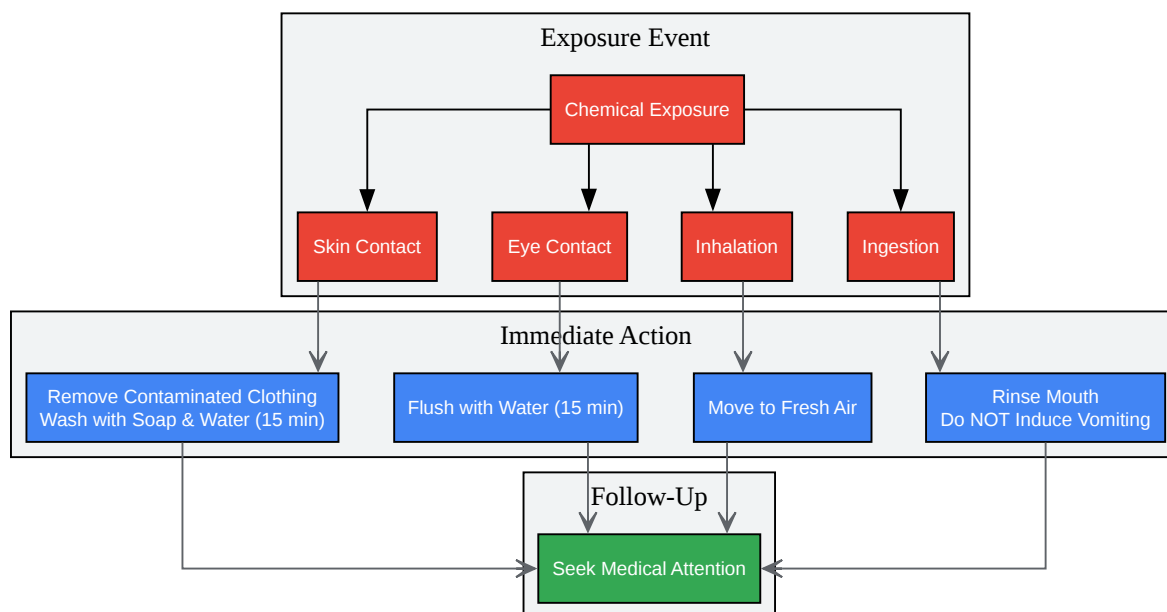


[2][12] Hazardous combustion products include carbon monoxide and carbon dioxide.[2]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][9]

#### Accidental Release Measures:

- Personal Precautions: Evacuate the area and ensure adequate ventilation.[9] Remove all sources of ignition.[2][9] Avoid breathing vapors and contact with the substance.[5][9]
- Containment and Cleanup: Prevent further leakage if it is safe to do so. Do not let the product enter drains.[5][9] Absorb the spill with an inert material (e.g., sand, vermiculite, or earth) and place it in a suitable, closed container for disposal.[5][12]



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#### First Aid Response to Exposure

## Experimental Protocols

The safety data sheets reviewed for this guide do not contain specific experimental protocols. Methodologies for use will be application-dependent and should be developed by the research personnel. All protocols must incorporate the safety and handling precautions outlined in this document.

## Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not mix with other waste. Contaminated containers should be treated as the product itself. It is recommended to use a licensed disposal company.[5]

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